

Application Notes and Protocols for ACTH (1-13) in Mouse Studies

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Compound of Interest

Compound Name: ACTH (1-13)

CAS No.: 37213-49-3

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Adrenocorticotrophic Hormone (1-13) (**ACTH (1-13)**), also known as α -Melanocyte-Stimulating Hormone (α -MSH), in mouse models for various research applications. The document includes detailed dosage information, experimental protocols, and visualizations of relevant biological pathways and workflows.

I. Introduction

ACTH (1-13) is the N-terminal tridecapeptide of ACTH and is identical to α -MSH. It is a pleiotropic peptide hormone with a well-documented role in pigmentation, but it also exerts potent anti-inflammatory, neuroprotective, and metabolic effects.[1][2][3] These properties make it a molecule of significant interest in preclinical research for a range of pathological conditions. Unlike full-length ACTH, **ACTH (1-13)** does not stimulate glucocorticoid production from the adrenal glands, allowing for the investigation of its direct, steroid-independent effects. [4] Its actions are primarily mediated through melanocortin receptors (MCRs), particularly MC1R, MC3R, MC4R, and MC5R.[5][6][7]

II. Quantitative Data Summary: ACTH (1-13) Dosage for Mouse Studies

The following tables summarize the dosages of **ACTH (1-13)** used in various mouse studies, categorized by the route of administration and the research application.

Table 1: Intraperitoneal (i.p.) Administration

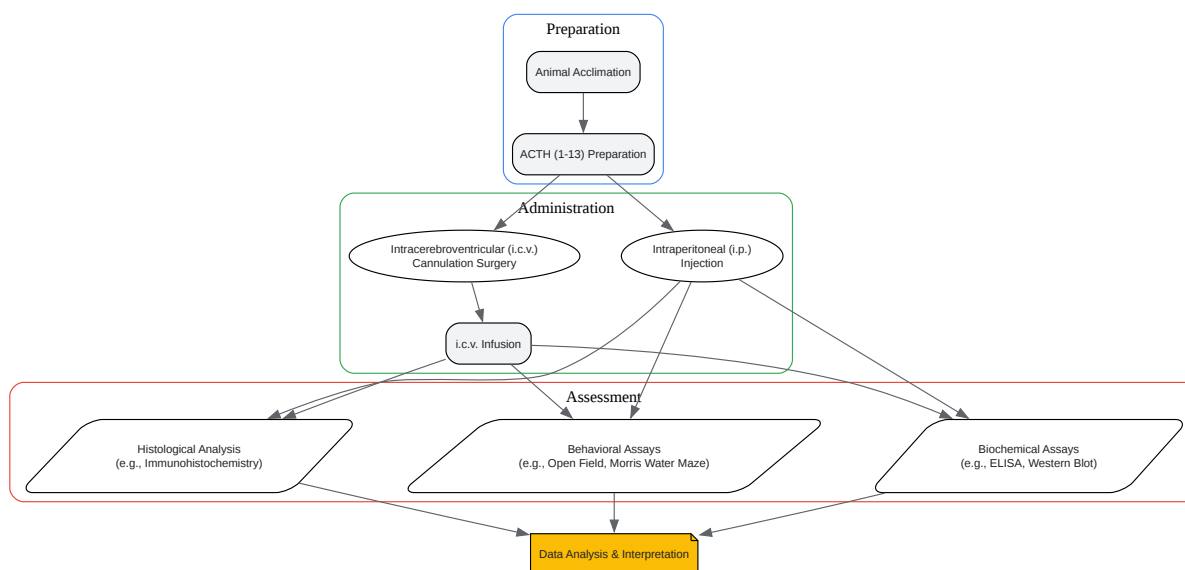
Application	Strain	Dosage	Frequency	Key Findings	Reference
Anti-inflammatory	C57BL/6	100 µg/kg	Single injection	Attenuated LPS-induced inflammation.	[6]
Neuroprotection	C57BL/6	1 mg/kg (α-MSH(11-13))	Single injection 30 min post-insult	Reduced secondary lesion volume after traumatic brain injury.	
Metabolic Studies	Wild-type	200 nmol	Single injection	No effect on food intake in wild-type mice, but reduced food intake in Prcp ^{gt/gt} mice.	[5] [8] [9]

Table 2: Intracerebroventricular (i.c.v.) Administration

Application	Strain	Dosage	Frequency	Key Findings	Reference
Metabolic Studies	C57BL/6	2.5 µg	Single injection	Induced a 40% reduction in food intake in overnight-fasted mice.	[5] [9]
Metabolic Studies	Pomc tm1/tm1	0.05 - 5 µg/day	Continuous infusion over 14 days	Reduced body weight in a dose-dependent manner.	[7]

III. Signaling Pathways and Experimental Workflow

ACTH (1-13) binds to melanocortin receptors (MC1R, MC3R, MC4R, and MC5R), which are G-protein coupled receptors.[\[5\]](#)[\[6\]](#)[\[7\]](#) The canonical signaling pathway involves the activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent activation of Protein Kinase A (PKA).[\[1\]](#) PKA can then phosphorylate various downstream targets, including the transcription factor CREB (cAMP response element-binding protein), to modulate gene expression.[\[7\]](#) This signaling cascade underlies the anti-inflammatory and neuroprotective effects of **ACTH (1-13)**.[\[1\]](#)[\[10\]](#)



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- To cite this document: BenchChem. [Application Notes and Protocols for ACTH (1-13) in Mouse Studies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8118511/docs#application-notes-and-protocols-for-acth-1-13-in-mouse-studies>]

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